

An In-depth Technical Guide to the Chemical Structure and Properties of Belladine

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Compound of Interest

Compound Name: *Belladine*

Cat. No.: *B1211932*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological significance of **Belladine**. It includes detailed information on its physicochemical characteristics, biosynthetic pathway, and methods for its extraction and biological evaluation, with a focus on its role as a cholinesterase inhibitor.

Chemical Identity and Structure

Belladine is a phenethylamine alkaloid that serves as a crucial intermediate in the biosynthesis of a wide range of Amaryllidaceae alkaloids.^[1] Its core structure consists of an N-methyl-4-methoxyphenylethylamine moiety with an N-(3,4-dimethoxybenzyl) substituent.^[1]

Table 1: Chemical Identifiers for **Belladine**

Identifier	Value
IUPAC Name	N-[(3,4-dimethoxyphenyl)methyl]-2-(4-methoxyphenyl)-N-methylethanamine[1]
CAS Number	501-06-4[1]
Molecular Formula	C ₁₉ H ₂₅ NO ₃ [1]
Canonical SMILES	CN(CCC1=CC=C(C=C1)OC)CC2=CC(=C(C=C2)OC)OC
InChI Key	LTXRLUQBZWBCGH-UHFFFAOYSA-N

Physicochemical Properties

Experimentally determined physical properties such as melting and boiling points for **Belladine** are not readily available in the literature, likely due to its status as a biosynthetic intermediate rather than an end-product. However, a range of physicochemical properties have been calculated through computational models, which are valuable for predicting its behavior in various chemical and biological systems.

Table 2: Computed Physicochemical Properties of **Belladine**

Property	Value	Source
Molecular Weight	315.4 g/mol	PubChem[1]
Exact Mass	315.18344366 Da	PubChem[1]
XLogP3	3.6	PubChem[1]
Topological Polar Surface Area (TPSA)	30.9 Å ²	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	8	PubChem[1]

Solubility Profile: As a tertiary amine alkaloid, **Belladine** is expected to be sparingly soluble in water and readily soluble in organic solvents such as chloroform, methanol, ethanol, and acetone. Its basic nitrogen atom allows for the formation of salts (e.g., with HCl or H₂SO₄), which would exhibit greater aqueous solubility.

Biological Activity and Significance

Belladine is primarily recognized for two key roles in biochemistry:

- **Cholinesterase Inhibition:** **Belladine** has been identified as an inhibitor of both acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE).[2] These enzymes are responsible for the hydrolysis of the neurotransmitter acetylcholine. Their inhibition is a primary therapeutic strategy for managing the symptoms of Alzheimer's disease. While not as potent as some of its alkaloid derivatives like galanthamine, **Belladine**'s activity provides a valuable scaffold for the development of new selective BuChE inhibitors.[2]
- **Biosynthetic Precursor:** **Belladine** is a central intermediate in the biosynthesis of over 650 structurally diverse Amaryllidaceae alkaloids. It is formed from the methylation of **norbelladine**, which itself arises from the condensation of tyramine and 3,4-dihydroxybenzaldehyde. The **Belladine** structure undergoes subsequent intramolecular oxidative coupling reactions to form the characteristic skeletons of various alkaloid types, including the crinine, lycorine, and galanthamine types.

Experimental Protocols

Extraction from Natural Sources

Belladine can be isolated from various plants of the Amaryllidaceae family, such as *Amaryllis belladonna* and *Narcissus pseudonarcissus*. The following is a generalized acid-base extraction protocol for Amaryllidaceae alkaloids.

Protocol: Acid-Base Extraction of Belladine

- **Preparation:** Fresh plant material (e.g., bulbs) is minced, dried at 40°C, and finely powdered.
- **Maceration:** The powdered material is macerated with 96% ethanol (EtOH) or methanol (MeOH) at room temperature for 48-72 hours. This step is typically repeated 3-4 times to ensure exhaustive extraction.

- **Concentration:** The combined alcoholic extracts are filtered, and the solvent is evaporated under reduced pressure to yield a crude extract.
- **Acidification:** The crude extract is acidified to pH 2-3 with 2-5% sulfuric acid (H_2SO_4) or hydrochloric acid (HCl). This protonates the basic alkaloids, rendering them water-soluble.
- **Defatting:** The acidic aqueous solution is washed with an organic solvent such as diethyl ether (Et_2O) or dichloromethane (CH_2Cl_2) to remove neutral and weakly basic compounds, including fats and pigments.
- **Basification:** The aqueous phase is then basified to pH 9-10 with a base, such as ammonium hydroxide (NH_4OH) or sodium carbonate (Na_2CO_3), to deprotonate the alkaloids and make them soluble in organic solvents.
- **Final Extraction:** The basic aqueous solution is extracted multiple times with an organic solvent like chloroform (CHCl_3) or a $\text{CHCl}_3/\text{Et}_2\text{O}$ mixture.
- **Purification:** The combined organic extracts are dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated in vacuo. The resulting crude alkaloid mixture, containing **Belladine**, is then subjected to further purification using chromatographic techniques such as column chromatography (using alumina or silica gel) and High-Performance Liquid Chromatography (HPLC).

Cholinesterase Inhibition Assay

The inhibitory activity of **Belladine** against AChE and BuChE can be quantified using a spectrophotometric method developed by Ellman.

Protocol: In Vitro Cholinesterase Inhibition Assay (Ellman's Method)

- **Principle:** The enzyme hydrolyzes a thiocholine ester substrate (acetylthiocholine or butyrylthiocholine) to produce thiocholine. Thiocholine reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent) to produce a yellow-colored 5-thio-2-nitrobenzoate anion, which is measured by its absorbance at 412 nm. An inhibitor will reduce the rate of this color change.
- **Reagent Preparation:**

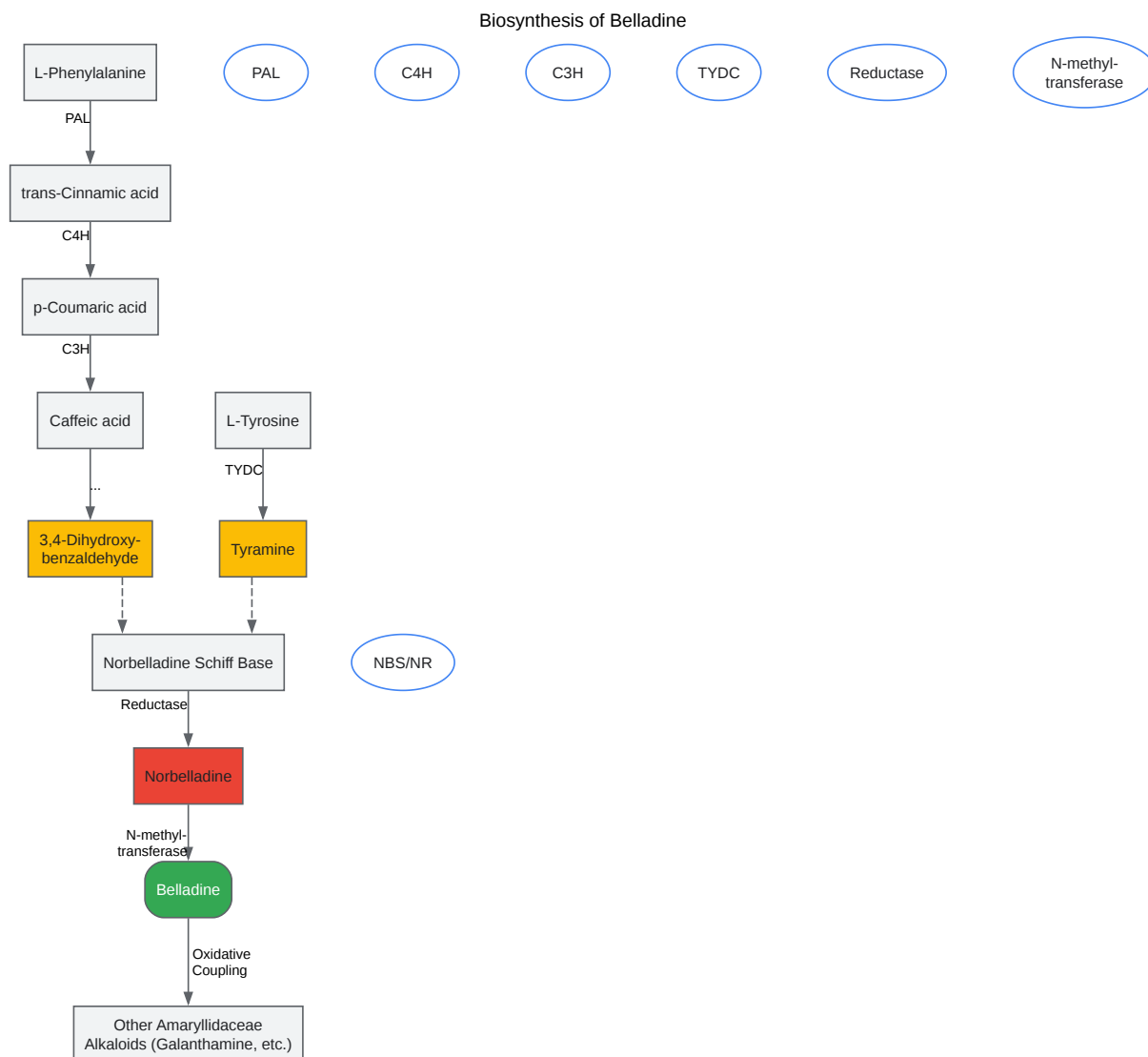
- Buffer: 100 mM Phosphate Buffer, pH 8.0.
- DTNB Solution: Prepare a stock solution of DTNB in the buffer.
- Substrate Solution: Prepare stock solutions of acetylthiocholine iodide (ATCI) and S-butyrylthiocholine iodide (BTCI) in deionized water.
- Enzyme Solution: Prepare stock solutions of AChE (from electric eel or human recombinant) and BuChE (from equine or human serum) in buffer.
- Inhibitor Solution: Prepare a stock solution of **Belladine** in a suitable solvent (e.g., DMSO) and perform serial dilutions to obtain a range of concentrations.
- Assay Procedure (96-well plate format):
 - To each well, add:
 - Phosphate buffer.
 - DTNB solution.
 - Test inhibitor solution (**Belladine** at various concentrations) or buffer/solvent for control.
 - Enzyme solution (AChE or BuChE).
 - Pre-incubate the plate at a controlled temperature (e.g., 37°C) for 15 minutes to allow the inhibitor to bind to the enzyme.
 - Initiate the reaction by adding the substrate solution (ATCI for AChE, BTCI for BuChE) to all wells.
 - Immediately measure the absorbance at 412 nm using a microplate reader in a kinetic mode, taking readings every 30-60 seconds for 5-10 minutes.
- Data Analysis:
 - Calculate the reaction rate (V) for each concentration (change in absorbance per minute).

- Calculate the percentage of inhibition for each **Belladine** concentration relative to the control (no inhibitor).
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC_{50} value (the concentration of inhibitor that causes 50% inhibition).

Mandatory Visualizations

Biosynthetic Pathway of Belladine

The following diagram illustrates the key steps in the biosynthesis of **Belladine** from the amino acid precursors L-Phenylalanine and L-Tyrosine.

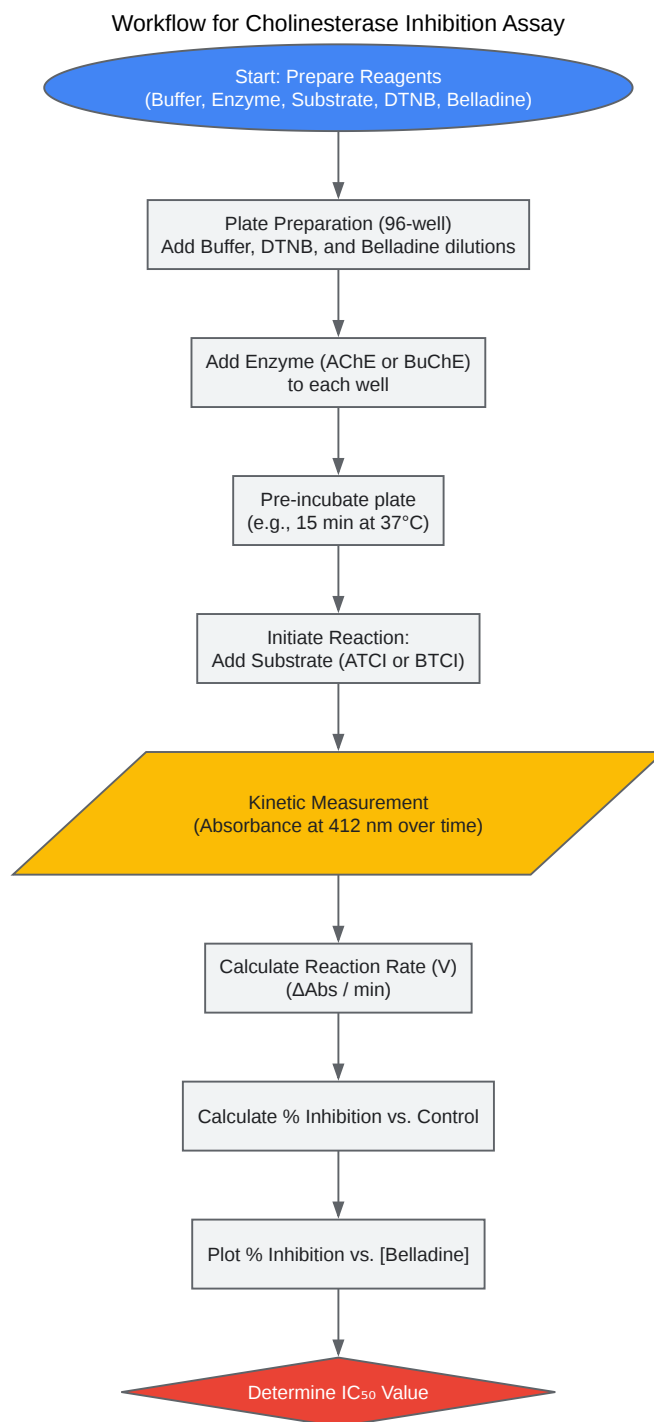


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Caption: Key steps in the biosynthetic pathway leading to **Belladine**.

Experimental Workflow for Cholinesterase Inhibition Assay

This diagram outlines the logical workflow for determining the inhibitory potential of **Belladine** using the Ellman's method.



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Caption: Logical workflow for the in vitro cholinesterase inhibition assay.

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References

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